

Application Notes and Protocols for Flucarbazone-Sodium in Wheat Weed Control

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Compound of Interest

Compound Name: *Flucarbazone-sodium*

Cat. No.: *B066229*

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Introduction

Flucarbazone-sodium is a selective post-emergence herbicide widely used for the control of grass and certain broadleaf weeds in wheat (spring, durum, and winter varieties).[1][2][3] As a member of the sulfonylurea group of herbicides, it acts as an acetolactate synthase (ALS) inhibitor.[4] This document provides detailed application notes and experimental protocols for the effective use of **flucarbazone-sodium** in a research and development setting.

Mode of Action

Flucarbazone-sodium is absorbed through both the foliage and roots of susceptible plants and is translocated to the growing points.[1] It inhibits the enzyme acetolactate synthase (ALS), also known as acetohydroxyacid synthase (AHAS).[1][5] This enzyme is crucial for the biosynthesis of the branched-chain amino acids valine, leucine, and isoleucine.[5][6] Inhibition of ALS leads to a cessation of cell division and plant growth, with symptoms such as discoloration (yellowing, reddening), stunting, and eventual death of the weed occurring over several weeks.[7]

Data Presentation

Table 1: Application Rates and Timings for Flucarbazone-Sodium in Wheat

Wheat Type	Application Rate (g a.i./ha)	Crop Stage for Application	Weed Stage for Application	Target Weeds
Winter Wheat	45-60	3-leaf to green-up	2-4 leaf stage	Annual weeds
Spring Wheat	30-45	4-5 leaf stage	4-5 leaf stage	Annual weeds, Wild oats (Avena fatua), Green foxtail (Setaria viridis)

Source: Adapted from Sino Agro.[5]

Table 2: Efficacy of Flucarbazone-Sodium in Tank-Mixtures on Wheat Yield

Herbicide Treatment (Active Ingredients)	Application Rate (g a.i./ha)	Wheat Grain Yield (kg/ha)	Biological Yield (kg/ha)
Metafin Super (Tribenuron+metsulfuron) + Maitu (Clodinafop propargyl+Flucarbazone sodium)	70.642 + 32.11	4401.07	9334.10
Buctril Super (Bromoxynil+MCPA) + Maitu (Clodinafop propargyl+Flucarbazone sodium)	148.2 + 32.11	Not specified	Not specified
Weedy Check	-	Not specified	4220.97

Source: Adapted from research on herbicide tank mixtures.[8][9]

Experimental Protocols

Protocol 1: Field Efficacy Trial for Flucarbazono-Sodium

Objective: To evaluate the efficacy of **flucarbazono-sodium** on target weed species and assess the tolerance of wheat cultivars.

1. Experimental Design:

- Design: Randomized Complete Block Design (RCBD).[9]
- Replications: 3 to 4 replications.[10]
- Plot Size: Minimum of 10-20 square meters to ensure representative data and minimize edge effects.[10]

2. Site Selection and Preparation:

- Select a field with a known history of uniform weed infestation of the target species.
- Prepare the seedbed according to standard local practices for wheat cultivation.
- Fertilize the trial area based on soil test recommendations to ensure optimal crop growth.

3. Treatment Application:

- Treatments: Include a range of **flucarbazono-sodium** application rates, tank-mixtures with other herbicides, an untreated weedy check, and a weed-free control.
- Application Equipment: Use a calibrated backpack or small plot sprayer equipped with flat fan nozzles to ensure uniform spray coverage.[11]
- Spray Volume: Apply in a spray volume of 100-300 L/ha of water.
- Timing: Apply post-emergence when wheat and weeds are at the recommended growth stages (see Table 1).

4. Data Collection:

- **Weed Control Efficacy:** Assess visually as a percentage of the untreated control at 14, 28, and 56 days after treatment (DAT). Also, measure weed density (plants/m²) and weed biomass (g/m²) at a specified time point.
- **Crop Tolerance:** Visually assess crop injury (phytotoxicity) on a scale of 0% (no injury) to 100% (crop death) at 7, 14, and 28 DAT.
- **Yield Parameters:** At crop maturity, harvest the central area of each plot to determine grain yield (kg/ha), biological yield (kg/ha), and 1000-seed weight (g).^[9]

5. Statistical Analysis:

- Analyze the collected data using Analysis of Variance (ANOVA).
- Use a suitable mean separation test (e.g., LSD or Tukey's HSD at $p \leq 0.05$) to determine significant differences between treatment means.

Protocol 2: Evaluating the Effect of Adjuvants on Flucarbazone-Sodium Efficacy

Objective: To determine the influence of different adjuvants on the herbicidal activity of **flucarbazone-sodium**.

1. Experimental Design:

- Follow the design outlined in Protocol 1 (RCBD with 3-4 replications).

2. Treatments:

- Include **flucarbazone-sodium** applied alone.
- Include **flucarbazone-sodium** tank-mixed with various adjuvants, such as non-ionic surfactants (NIS), methylated seed oils (MSO), or crop oil concentrates (COC), at their recommended rates.
- Maintain an untreated weedy check and a weed-free control.

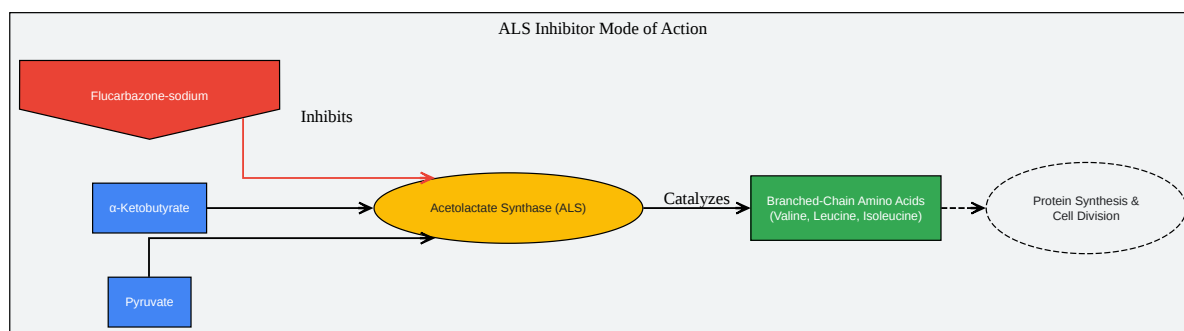
3. Application and Data Collection:

- Follow the application and data collection procedures as described in Protocol 1. Pay close attention to any differences in crop phytotoxicity among the adjuvant treatments.

4. Statistical Analysis:

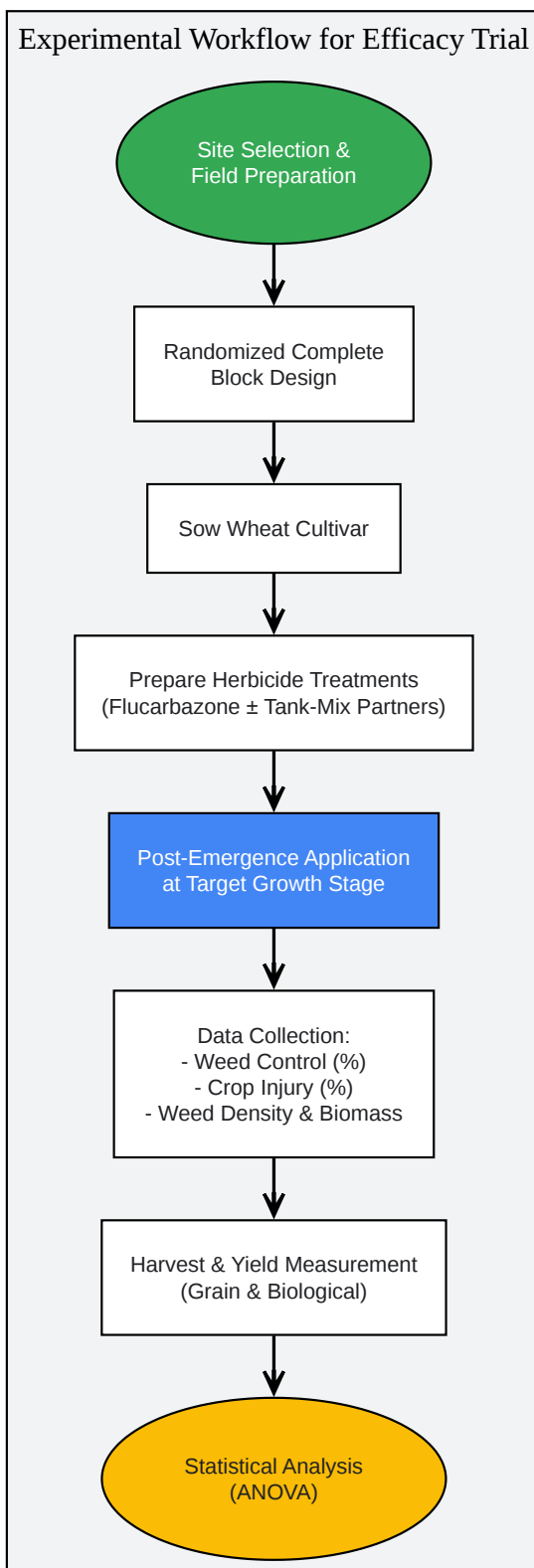
- Perform statistical analysis as detailed in Protocol 1 to compare the efficacy and crop safety of **flucarbazon-sodium** with and without different adjuvants.

Mandatory Visualizations



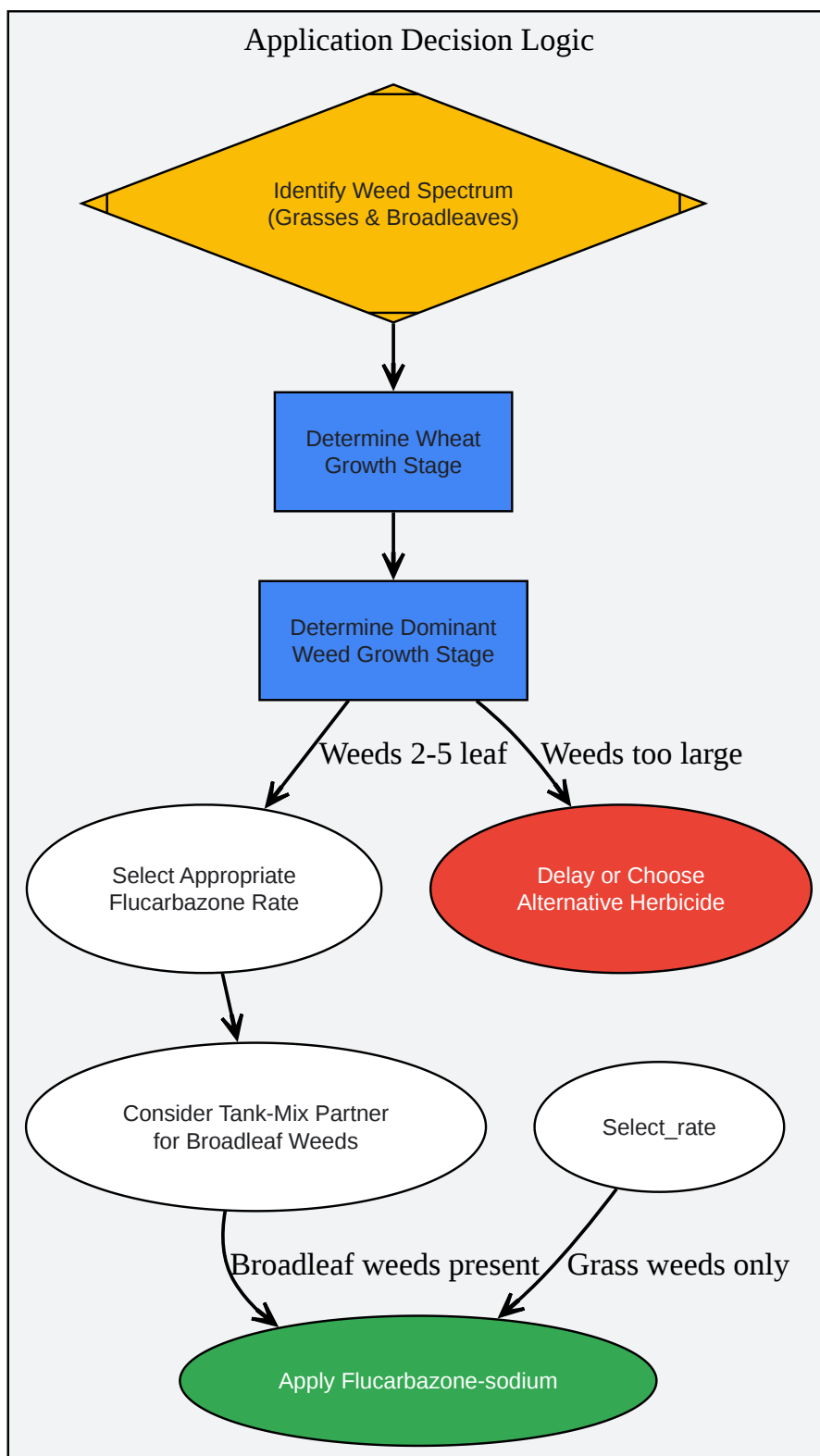
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Caption: Mode of action of **flucarbazon-sodium**.



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Caption: Workflow for a **flucarbazone-sodium** field efficacy trial.



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Caption: Logical relationships for **flucarbazone-sodium** application.

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